

Evolutionary relationship of Conopressin G to vasopressin/oxytocin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Conopressin G

Cat. No.: B046012

[Get Quote](#)

An In-depth Technical Guide on the Evolutionary Relationship of **Conopressin G** to Vasopressin/Oxytocin

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The vasopressin/oxytocin superfamily of neuropeptides represents one of the most ancient and conserved signaling systems in the animal kingdom. While the distinct physiological roles of vasopressin and oxytocin in mammals are well-documented, their evolutionary origins and the functional diversity of related peptides in invertebrates offer a compelling narrative for both evolutionary biology and pharmacology. This whitepaper provides a detailed examination of **Conopressin G**, a molluscan neuropeptide, and its evolutionary, structural, and functional relationship to the vertebrate vasopressin and oxytocin lineages. By dissecting its molecular structure, receptor interactions, and the signaling pathways it modulates, we illuminate how the study of this invertebrate peptide can provide profound insights into the fundamental principles of neuropeptide evolution and inform the rational design of novel therapeutics targeting human vasopressin/oxytocin receptors.

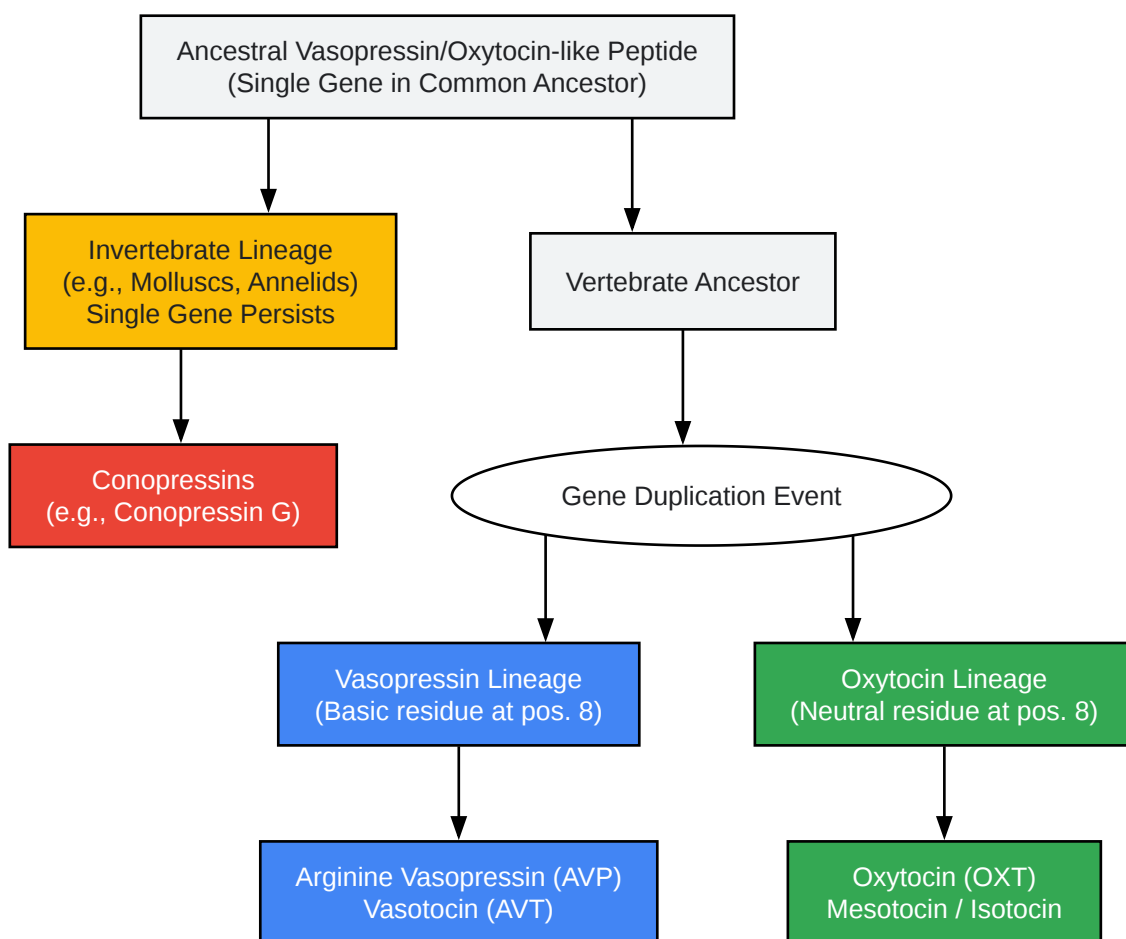
Evolutionary Origins and Phylogeny

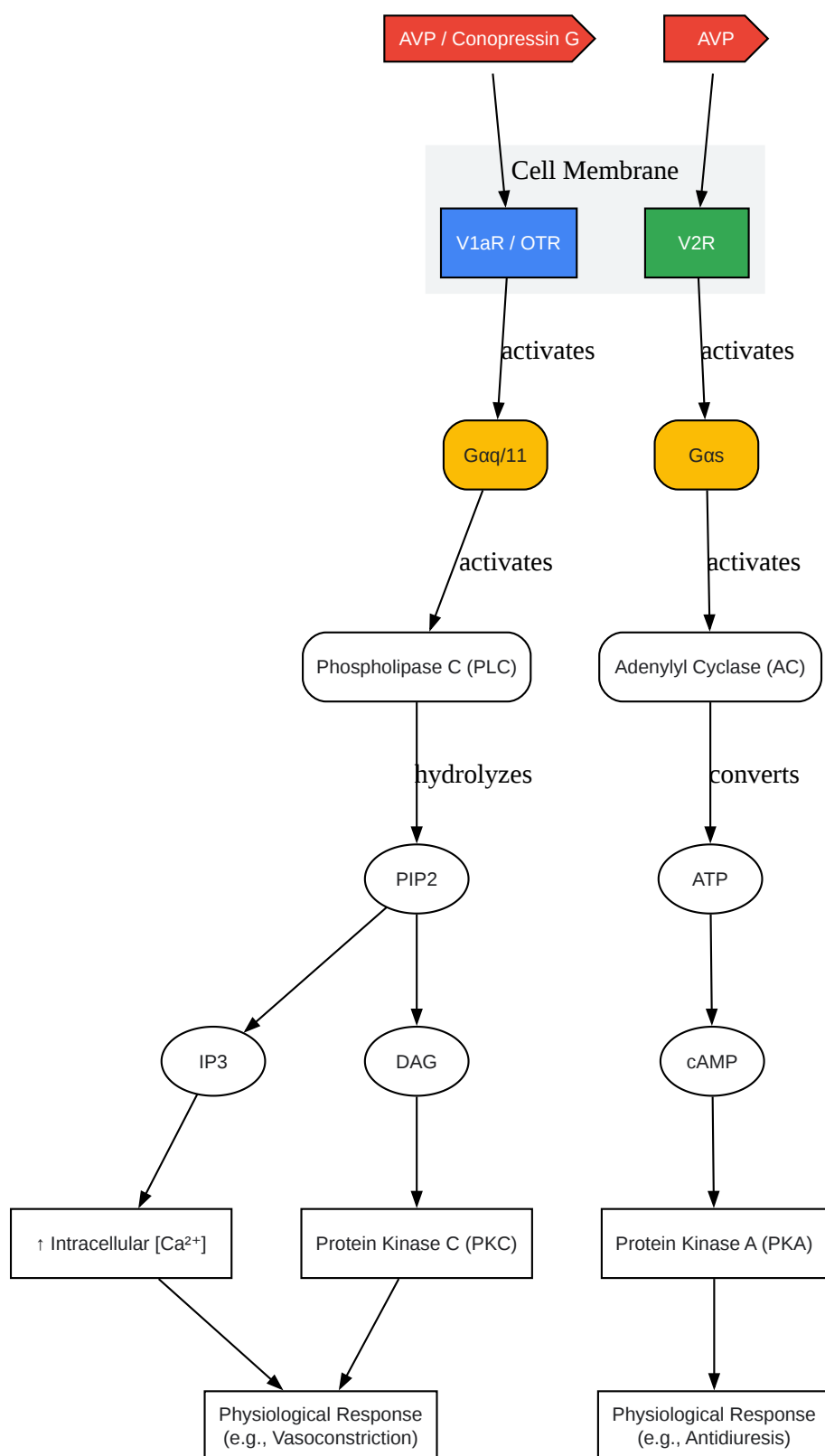
The vasopressin/oxytocin peptide family predates the divergence of protostomes and deuterostomes, indicating a deep evolutionary history. The fundamental architecture of the precursor protein, comprising a signal peptide, the nonapeptide hormone, and a neurophysin

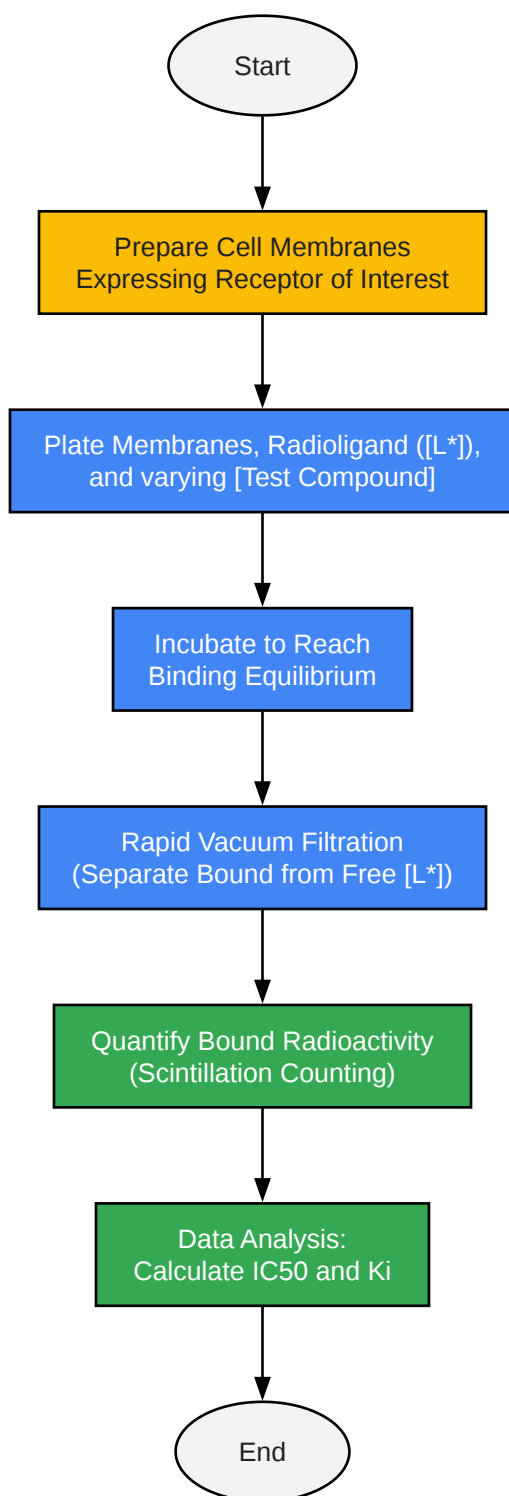
domain, was established in the common ancestor of vertebrates and invertebrates over 600 million years ago.[1][2][3]

In vertebrates, a gene duplication event early in their evolution gave rise to two distinct lineages: the vasopressin-like peptides (e.g., vasopressin, vasotocin) and the oxytocin-like peptides (e.g., oxytocin, mesotocin, isotocin).[4][5] This separation allowed for the sub-functionalization and neo-functionalization that led to their distinct roles in physiology and behavior. In contrast, most invertebrates, including the mollusc *Lymnaea stagnalis* from which a conopressin was first characterized, possess only a single gene from this superfamily.[4][6][7]

Conopressin G, originally isolated from the venom of the fish-hunting cone snail *Conus geographus*, is a member of this invertebrate lineage.[8][9] Its precursor, preproconopressin, mirrors the structure of vertebrate preprovasopressin, underscoring their shared ancestry.[2] The existence of these peptides in both neuronal tissue and venom suggests that in some species, these hormones have been co-opted for predatory or defensive purposes.[3][10]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evolution of the vasopressin/oxytocin superfamily: characterization of a cDNA encoding a vasopressin-related precursor, preproconopressin, from the mollusc *Lymnaea stagnalis* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Evolution of the vasopressin/oxytocin superfamily: characterization of a cDNA encoding a vasopressin-related precursor, preproconopressin, from the mollusc *Lymnaea stagnalis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A vasopressin/oxytocin-related conopeptide with γ -carboxyglutamate at position 8 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. jneurosci.org [jneurosci.org]
- 5. Frontiers | The Evolution of Oxytocin and Vasotocin Receptor Genes in Jawed Vertebrates: A Clear Case for Gene Duplications Through Ancestral Whole-Genome Duplications [frontiersin.org]
- 6. Structural and functional evolution of the vasopressin/oxytocin superfamily: vasopressin-related conopressin is the only member present in *Lymnaea*, and is involved in the control of sexual behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Structural and functional evolution of the vasopressin/oxytocin superfamily: vasopressin-related conopressin is the only member present in *Lymnaea*, and is involved in the control of sexual behavior | Journal of Neuroscience [jneurosci.org]
- 8. Structure and activity of conopressins: insights into in silico oxytocin/V2 receptor interactions, anti-inflammatory potential, and behavioural studies - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. Structure and activity of conopressins: insights into in silico oxytocin/V2 receptor interactions, anti-inflammatory potential, and behavioural studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. portlandpress.com [portlandpress.com]
- To cite this document: BenchChem. [Evolutionary relationship of Conopressin G to vasopressin/oxytocin]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b046012#evolutionary-relationship-of-conopressin-g-to-vasopressin-oxytocin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com